

Using 4-Hydroxy-6-methoxynicotinic acid as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 4-Hydroxy-6-methoxynicotinic acid

Cat. No.: B14166514

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Technical Application Note: 4-Hydroxy-6-methoxynicotinic Acid

Primary CAS: 1060806-82-7 Synonyms: 6-Methoxy-4-oxo-1,4-dihydropyridine-3-carboxylic acid; 4-Hydroxy-6-methoxy-3-pyridinecarboxylic acid Molecular Formula: $C_7H_7NO_4$ Molecular Weight: 169.13 g/mol

Executive Summary

4-Hydroxy-6-methoxynicotinic acid is a critical pyridine scaffold used in the synthesis of next-generation kinase inhibitors and G-protein coupled receptor (GPCR) antagonists (e.g., Mrgprx2 antagonists). Its structural uniqueness lies in the orthogonal reactivity of its three functional handles: the C3-carboxylic acid (for amide coupling), the C4-hydroxyl/oxo group (for electrophilic activation), and the C6-methoxy group (providing electronic tuning or a site for late-stage diversification).

This guide details the protocols for utilizing this intermediate to construct pharmacologically active 4,6-disubstituted nicotinamides. It focuses on overcoming the solubility challenges

inherent to hydroxypyridines and maximizing regioselectivity during nucleophilic aromatic substitution (S_NAr).

Chemical Profile & Reactivity Logic

Tautomeric Equilibrium

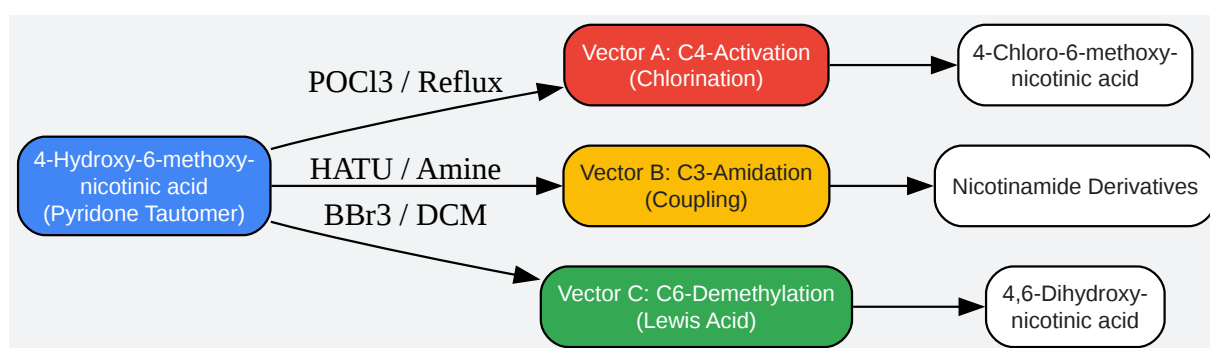
Researchers must recognize that CAS 1060806-82-7 exists primarily as the pyridone tautomer in the solid state and in polar protic solvents. This impacts reactivity:[1]

- Nucleophilicity: The nitrogen is protonated/non-nucleophilic in the pyridone form.
- Electrophilicity: The C4 carbonyl is the primary site for activation by phosphorylating agents (e.g., POCl₃).

Reactivity Map

The molecule offers three distinct vectors for chemical expansion:

- Vector A (C4-Position): The hydroxyl group is converted to a chloride (using POCl₃) or sulfonate. This creates a highly reactive electrophile for S_NAr reactions with amines (common in kinase inhibitor synthesis).
- Vector B (C3-Carboxylic Acid): Standard amide coupling. Note: Self-coupling can occur if the C4-hydroxyl is not protected or activated first.
- Vector C (C6-Methoxy): Generally stable under mild conditions but can be demethylated to the 2,4-dihydroxypyridine system using strong Lewis acids (e.g., BBr₃), offering a path to modify solubility profiles.



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Figure 1: Orthogonal reactivity vectors for **4-Hydroxy-6-methoxynicotinic acid**.

Detailed Experimental Protocols

Protocol A: Activation to 4-Chloro-6-methoxynicotinic acid

This is the most critical step for pharmaceutical applications, converting the unreactive "pyridone" into a reactive "chloropyridine" capable of S_NAr chemistry.

Objective: Synthesize 4-chloro-6-methoxynicotinic acid (Intermediate for Mrgprx2 antagonists).

Materials:

- **4-Hydroxy-6-methoxynicotinic acid** (1.0 eq)
- Phosphorus oxychloride (POCl₃) (10.0 eq) - Reagent & Solvent
- DMF (Catalytic, 2-3 drops)
- Dichloromethane (DCM) (Extraction solvent)

Step-by-Step Methodology:

- Setup: In a dry round-bottom flask equipped with a reflux condenser and a drying tube (CaCl₂), charge **4-Hydroxy-6-methoxynicotinic acid** (e.g., 5.0 g).
- Reagent Addition: Carefully add POCl₃ (27 mL) at room temperature. The reaction is slightly exothermic.[2] Add 3 drops of anhydrous DMF to catalyze the Vilsmeier-Haack type activation.
- Reaction: Heat the mixture to reflux (105°C) for 2–3 hours.
 - Checkpoint: The suspension should turn into a clear, yellowish solution, indicating the consumption of the starting pyridone.

- Quenching (Critical):
 - Cool the reaction mixture to room temperature.
 - Remove excess POCl_3 under reduced pressure (rotary evaporator) to obtain a thick oil.
 - Safety: Pour the residue slowly onto crushed ice (200 g) with vigorous stirring. Maintain temperature $<10^\circ\text{C}$ to prevent hydrolysis of the newly formed C-Cl bond (though the acid chloride will hydrolyze to the carboxylic acid, which is desired here).
- Isolation:
 - Adjust pH to $\sim 3\text{--}4$ using saturated Sodium Acetate or dilute NaOH (careful control is needed to avoid hydrolyzing the C-Cl).
 - Extract with DCM (3 x 50 mL).
 - Dry combined organics over Na_2SO_4 , filter, and concentrate.[\[3\]](#)
- Yield: Expect 55–70% yield of a white to off-white solid.

Troubleshooting:

- Black Tar Formation: Overheating or wet reagents. Ensure anhydrous conditions.
- Incomplete Reaction: If solid remains after 3 hours, add more POCl_3 and continue reflux.

Protocol B: Regioselective $\text{S}_\text{N}\text{Ar}$ (Kinase Inhibitor Synthesis)

Once the 4-chloro derivative is generated, it serves as a substrate for attaching amines (e.g., aniline derivatives for kinase specificity).

Objective: Displacement of C4-Cl with an amine nucleophile (R-NH_2).

Materials:

- 4-Chloro-6-methoxynicotinic acid (1.0 eq)

- Amine (e.g., 3-chloro-4-fluoroaniline) (1.1 eq)
- Base: Diisopropylethylamine (DIPEA) (2.5 eq)
- Solvent: n-Butanol or DMA (Dimethylacetamide)

Step-by-Step Methodology:

- Dissolution: Dissolve the 4-chloro intermediate in n-Butanol (0.5 M concentration).
- Addition: Add the amine and DIPEA.
- Heating: Heat to 100°C for 4–12 hours.
 - Mechanistic Insight: The carboxylic acid at C3 provides an "ortho-effect," potentially hydrogen-bonding with the incoming amine, but the primary driver is the electron-deficient pyridine ring activated by the chlorine.
- Workup:
 - Cool to room temperature.^{[2][3]}
 - If product precipitates: Filter and wash with cold ethanol.
 - If soluble: Dilute with water and adjust pH to 4 to precipitate the zwitterionic product.

Pharmaceutical Applications & Case Studies

Case Study 1: Mrgprx2 Antagonists

Recent patent literature (WO2024226914) highlights the use of 4-chloro-6-methoxynicotinic acid as a key building block.

- Role: The acid moiety is coupled to a piperazine core, while the 4-position (after chlorination) is available for further substitution or remains as a chloro-substituent to modulate lipophilicity.
- Significance: This pathway demonstrates the stability of the 6-methoxy group during harsh chlorination conditions (POCl₃ reflux), validating its use as a robust protecting group/pharmacophore.

Case Study 2: Kinase Inhibitor Scaffolds (General)

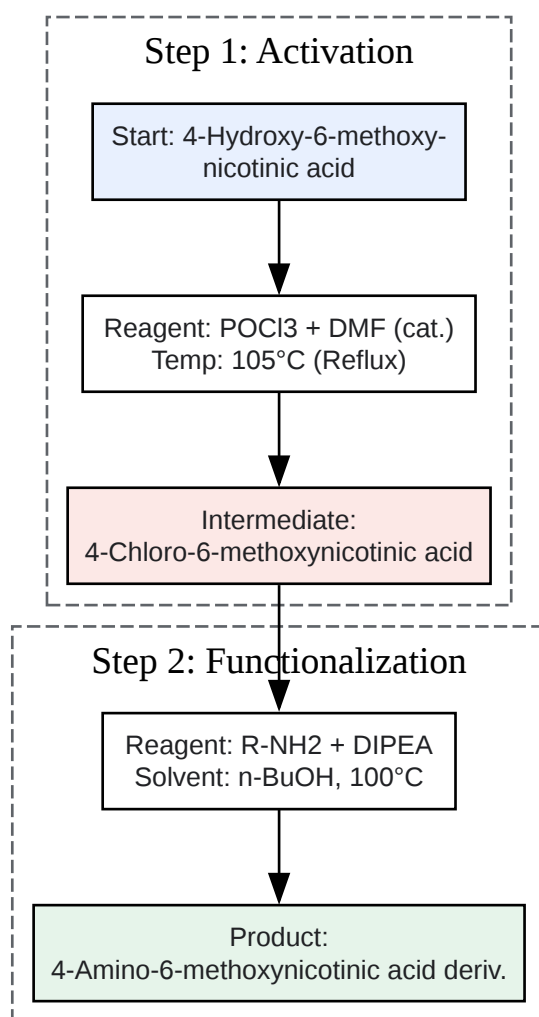
The 4-amino-6-alkoxynicotinamide motif is prevalent in inhibitors of:

- SYK (Spleen Tyrosine Kinase): The pyridine nitrogen and the amide NH often form a donor-acceptor pair in the ATP binding pocket.
- BTK (Bruton's Tyrosine Kinase): The 6-methoxy group helps fill the hydrophobic pocket adjacent to the gatekeeper residue.

Analytical Quality Control

Test	Method	Acceptance Criteria	Notes
Identity	^1H -NMR (DMSO- d_6)	Confirms 6-OMe singlet (~3.8 ppm) and C2/C5 protons.	Pyridone NH often broad/invisible >12 ppm.
Purity	HPLC (C18 Column)	>98.0% (Area %)	Gradient: 5-95% ACN in Water (0.1% TFA).
Chlorine Content	Elemental Analysis / MS	Presence of $^{35}\text{Cl}/^{37}\text{Cl}$ pattern (3:1) in Protocol A product.	Essential to verify complete conversion of OH to Cl.

Visualizing the Workflow:



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Figure 2: Step-by-step synthetic workflow for converting the intermediate into a drug scaffold.

References

- Mrgprx2 Antagonists and Methods of Use Thereof. World Intellectual Property Organization, WO2024226914A2, 2024. Citation for the synthesis of 4-chloro-6-methoxynicotinic acid from the 4-hydroxy precursor.
- Synthesis of Bosutinib from 3-Methoxy-4-hydroxybenzoic Acid. Molecules, 2010, 15(6), 4261-4266.[4] Citation for analogous chemistry involving POCl₃ chlorination of hydroxy-methoxy aromatic acids.[4]

- Phosphorus Oxychloride (POCl₃) Mediated Reactions. RSC Advances, 2020. General reference for the mechanism of deoxygenative chlorination in nitrogen heterocycles.
- BLD Pharm Product Catalog: **4-Hydroxy-6-methoxynicotinic acid**. Verification of CAS 1060806-82-7 and commercial availability.[5][6][7]

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. Organic Syntheses Procedure [[orgsyn.org](https://www.orgsyn.org)]
- 3. POCl₃, Phosphorus Oxychloride for Activated Chlorine Formation [[commonorganicchemistry.com](https://www.commonorganicchemistry.com)]
- 4. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 5. 954567-38-5|2-(4-Ethylphenoxy)nicotinic acid|BLD Pharm [[bldpharm.com](https://www.bldpharm.com)]
- 6. 202186-18-3|4,6-Dimethoxynicotinaldehyde|BLD Pharm [[bldpharm.com](https://www.bldpharm.com)]
- 7. 10177-31-8|4-Methoxynicotinic acid|BLD Pharm [[bldpharm.com](https://www.bldpharm.com)]
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